

Essential Safety and Operational Guide for Handling Ethyl-L-NIO Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl-L-NIO hydrochloride

Cat. No.: B15580304

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Ethyl-L-NIO hydrochloride**, a selective inhibitor of neuronal nitric oxide synthase (nNOS). Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl-L-NIO hydrochloride** is presented below. This information is crucial for accurate experimental planning and safety assessments.

Property	Value	Source(s)
Chemical Name	N5-(1-iminobutyl)-L-ornithine, monohydrochloride	--INVALID-LINK--
Alternate Names	L-N5-(1-Iminobutyl)ornithine hydrochloride	--INVALID-LINK--
CAS Number	150403-97-7	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₉ H ₁₉ N ₃ O ₂ · HCl	--INVALID-LINK--
Molecular Weight	237.73 g/mol	--INVALID-LINK--
Appearance	Crystalline solid	--INVALID-LINK--
Purity	≥95%	--INVALID-LINK--
Solubility	DMF: 0.3 mg/mlDMSO: 2 mg/mlEthanol: 2.5 mg/mlPBS (pH 7.2): 5 mg/ml	--INVALID-LINK--
Storage	-20°C	--INVALID-LINK--
Stability	≥ 4 years (at -20°C)	--INVALID-LINK--

Personal Protective Equipment (PPE)

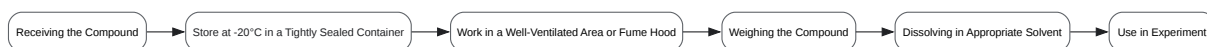
Strict adherence to the following PPE guidelines is mandatory when handling **Ethyl-L-NIO hydrochloride** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles or a face shield.	Protects against splashes and airborne particles of the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and absorption.
Skin and Body Protection	Lab coat or protective suit.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be worn if exposure limits are exceeded or if irritation is experienced. For high airborne concentrations, a positive-pressure supplied-air respirator may be necessary.	Protects against inhalation of the powdered compound, which can cause respiratory irritation.

Handling and Storage Procedures

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidental exposure.

Workflow for Handling and Storage:



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Caption: Workflow for the safe handling and storage of **Ethyl-L-NIO hydrochloride**.

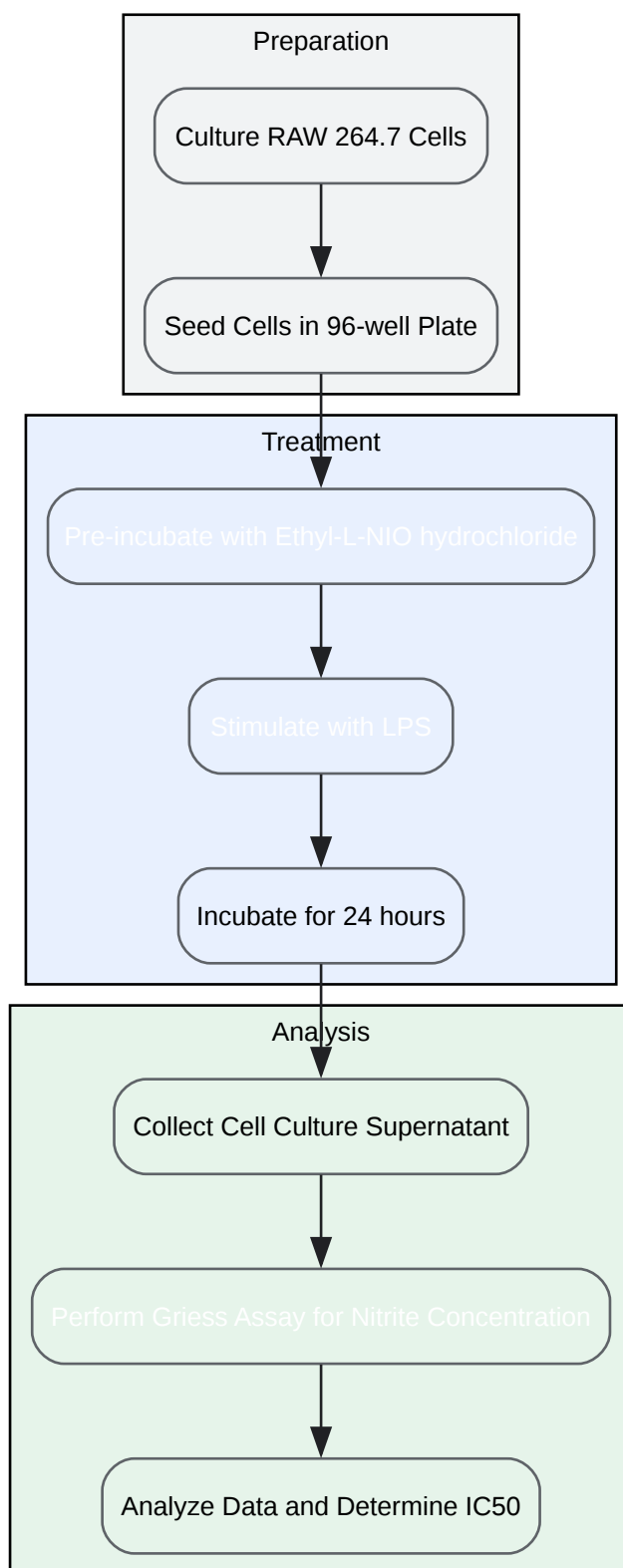
Step-by-Step Handling Protocol:

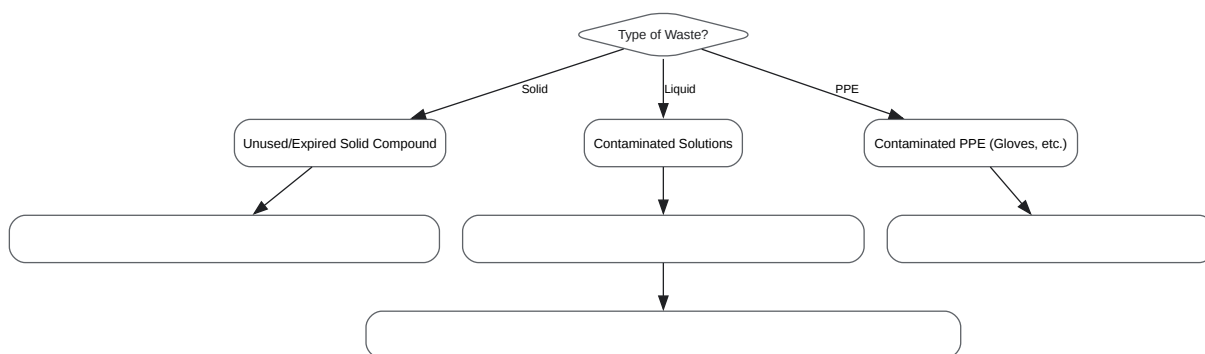
- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the compound in a tightly sealed, properly labeled container at -20°C in a dry and well-ventilated area.
- Preparation for Use:
 - Before opening, allow the container to equilibrate to room temperature to prevent condensation.
 - Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Weighing:
 - Use a dedicated, clean spatula and weighing boat.
 - Avoid generating dust. If dust is generated, ensure respiratory protection is worn.
- Dissolving:
 - Based on the experimental requirements, dissolve the compound in an appropriate solvent as indicated in the properties table.
 - For aqueous solutions, consider preparing fresh daily to ensure stability.

Experimental Protocol: In Vitro Inhibition of Nitric Oxide Production in Macrophages

This protocol outlines a general procedure for assessing the inhibitory effect of **Ethyl-L-NIO hydrochloride** on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Experimental Workflow:





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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